Application of Nicofuranose in Cardiovascular Disease Research: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Nicofuranose*
CAS No.:	*15351-13-0*
Cat. No.:	*B101836*

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Introduction

Nicofuranose, a derivative of nicotinic acid (niacin), is a promising compound in the field of cardiovascular disease research. Its therapeutic potential is largely attributed to the mechanisms of its parent compound, niacin, which has been studied for its beneficial effects on lipid profiles and its pleiotropic anti-inflammatory and endothelial-enhancing properties. These application notes provide a comprehensive overview of the research applications of **Nicofuranose**, with a focus on its role in mitigating cardiovascular disease. The protocols and data presented are primarily based on studies conducted with niacin, offering a foundational framework for investigating **Nicofuranose**.

Data Presentation

The efficacy of nicotinic acid, and by extension **Nicofuranose**, in modulating key cardiovascular risk factors has been quantified in numerous studies. The following tables

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summarize the key quantitative data from clinical and preclinical research.

Table 1: Effect of Nicotinic Acid on Plasma Lipid Profile

Parameter	Percentage Change	Reference
Total Cholesterol	↓ 10%	[1]
Triglycerides	↓ 20%	[1]
Low-Density Lipoprotein (LDL) Cholesterol	↓ 14%	[1]
High-Density Lipoprotein (HDL) Cholesterol	↑ 16%	[1]

Table 2: Impact of Nicotinic Acid on Cardiovascular Events (Meta-analysis of Secondary Prevention Trials)

Cardiovascular Event	Relative Risk (RR)	95% Confidence Interval (CI)	p-value	Reference
Coronary Artery Revascularization	0.307	0.150-0.628	0.001	[2]
Nonfatal Myocardial Infarction	0.719	0.603-0.856	0.000	[2]
Stroke and Transient Ischemic Attack (TIA)	0.759	0.613-0.940	0.012	[2]
Cardiac Mortality	0.883	0.773-1.008	0.066	[2]

Table 3: Effect of Nicotinic Acid on Atherosclerotic Lesion Area in LDL-R Deficient Mice

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Aortic Region	Control (High-Fat Diet)	Nicotinic Acid (0.3% in diet)	Percent Change	Reference
Aortic Arch	8.5 ± 1.2%	6.4 ± 0.9%	↓ 24.7%	[2]
Thoracic Aorta	5.2 ± 0.8%	3.9 ± 0.6%	↓ 25.0%	[2]
Abdominal Aorta	3.9 ± 0.7%	2.9 ± 0.5%	↓ 25.6%	[2]

Experimental Protocols

In Vitro Anti-inflammatory Assay in Macrophages

This protocol details a method for evaluating the anti-inflammatory effects of **Nicofuranose** on RAW 264.7 murine macrophages.

1. Cell Culture and Seeding:

- Culture RAW 264.7 macrophages in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO2 incubator.
- Seed the cells in 96-well plates at a density of 1.5 x 10^5 cells/well and allow them to adhere for 12-24 hours.[3]

2. Treatment:

- Pre-treat the cells with various concentrations of **Nicofuranose** (e.g., 1, 10, 100 µM) for 1 hour.
- Stimulate the cells with lipopolysaccharide (LPS) (100 ng/mL) for 24 hours to induce an inflammatory response. Include a vehicle control group (no **Nicofuranose**) and an unstimulated control group (no LPS).[4]

3. Measurement of Nitric Oxide (NO) Production:

- After the 24-hour incubation, collect the cell culture supernatant.
- Determine the concentration of nitrite, a stable metabolite of NO, using the Griess reagent system according to the manufacturer's instructions.[3] Measure the absorbance at 540 nm.

4. Measurement of Pro-inflammatory Cytokines:

- Collect the cell culture supernatant as in the previous step.

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- Quantify the levels of pro-inflammatory cytokines such as TNF-α, IL-1β, and IL-6 using commercially available ELISA kits, following the manufacturer's protocols.[3]

5. Data Analysis:

- Calculate the percentage inhibition of NO and cytokine production for each concentration of **Nicofuranose** compared to the LPS-stimulated vehicle control.
- Perform a dose-response analysis to determine the IC50 value of **Nicofuranose** for the inhibition of each inflammatory mediator.

Animal Model of Atherosclerosis

This protocol describes the induction of atherosclerosis in LDL-receptor deficient (LDL-R-/-) mice and subsequent treatment with **Nicofuranose**.

1. Animals and Acclimation:

- Use male LDL-R-/- mice on a C57BL/6J background, aged 8 weeks at the start of the study.
- Acclimatize the animals for one week with free access to a standard chow diet and water.

2. Induction of Atherosclerosis and Treatment:

- Divide the mice into a control group and a treatment group.
- Feed all mice a high-fat diet containing 21% fat and 1.5% cholesterol ad libitum to induce atherosclerosis.[2]
- For the treatment group, incorporate **Nicofuranose** into the high-fat diet at a specified concentration (e.g., 0.3% w/w, based on niacin studies).[2]
- Continue the respective diets for 16 weeks.

3. Monitoring:

- Monitor the body weight and food intake of the mice weekly.

4. Endpoint Analysis:

- At the end of the 16-week period, euthanize the mice.
- Collect blood via cardiac puncture for plasma lipid analysis (total cholesterol, HDL, LDL, triglycerides).
- Perfuse the vascular system with PBS followed by a fixative (e.g., 4% paraformaldehyde).

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- Carefully dissect the aorta from the arch to the iliac bifurcation.
- Perform en face analysis of atherosclerotic lesions by staining the aorta with Oil Red O and quantifying the lesion area using image analysis software.[2]

VLDL Secretion Assay in Mice

This protocol outlines a method to measure the rate of very-low-density lipoprotein (VLDL) secretion from the liver into the bloodstream.

1. Animal Preparation:

- Fast male C57BL/6 mice for 4 hours before the assay.[5]

2. Baseline Blood Collection:

- Collect a baseline blood sample (~50 µL) from the retro-orbital sinus.[5]

3. Inhibition of Lipolysis:

- Inject the mice intraperitoneally with poloxamer-407 (P-407) at a dose of 1.0 g/kg body weight. P-407 is a non-ionic surfactant that inhibits lipoprotein lipase, preventing the clearance of VLDL from the plasma.[5]

4. Timed Blood Collection:

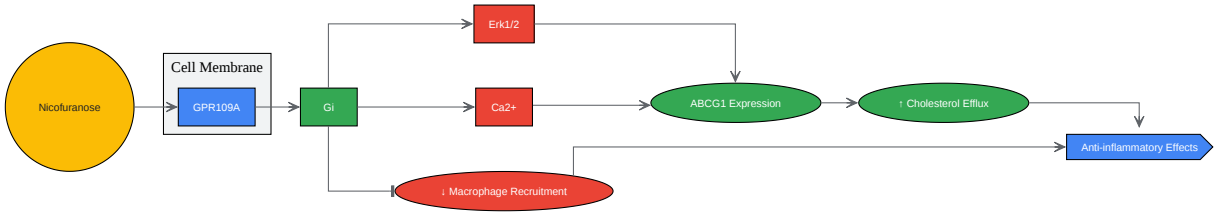
- Collect blood samples (~50 µL) at 1, 2, and 5 hours after the P-407 injection.[5]

5. Sample Analysis:

- Separate plasma from the blood samples by centrifugation.
- Measure the triglyceride concentration in the plasma samples from each time point using a commercial enzymatic assay kit.
- The rate of VLDL secretion is determined by the rate of increase in plasma triglyceride concentration over time.

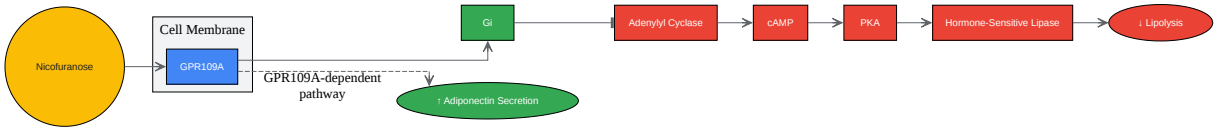
Mandatory Visualization

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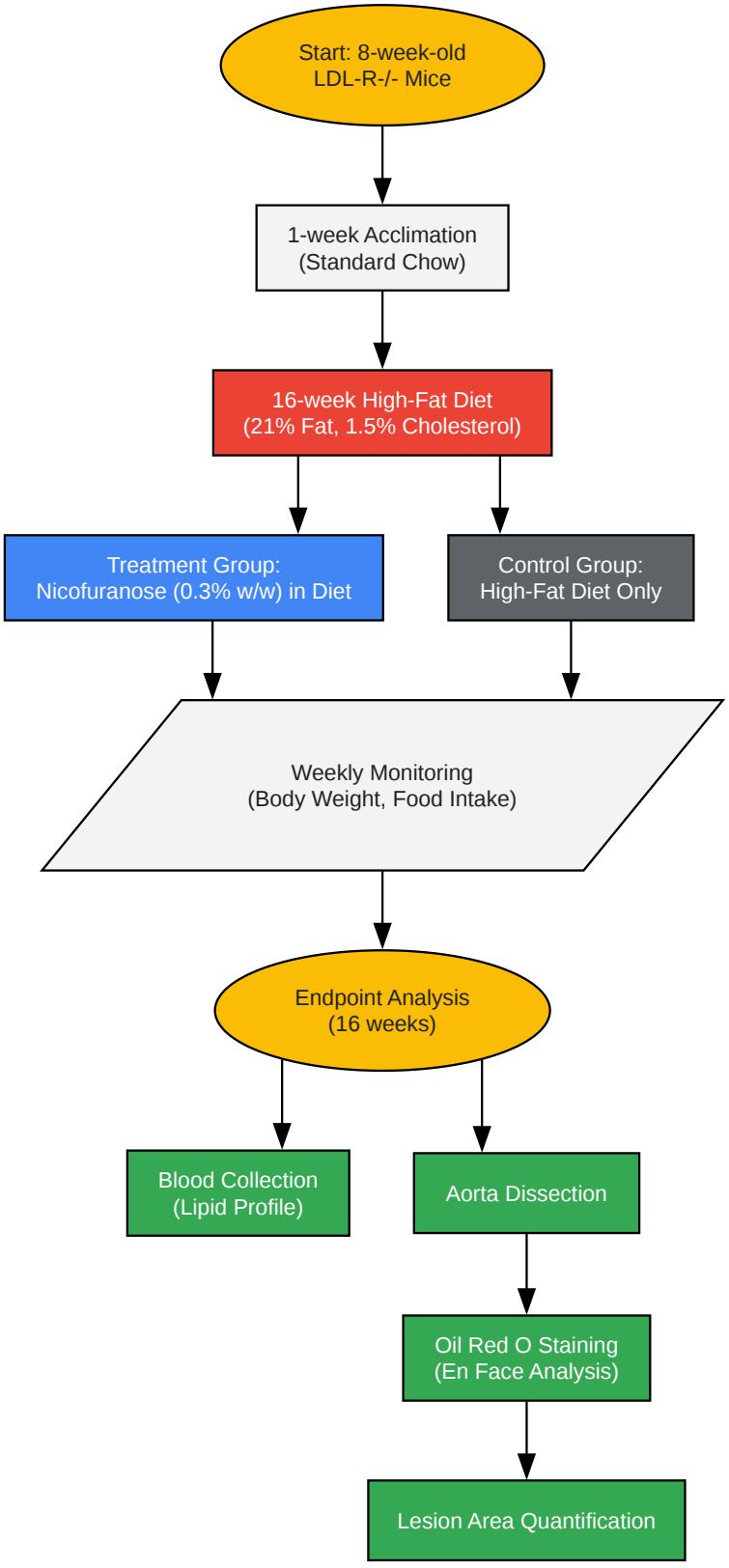
Caption: GPR109A signaling in macrophages.



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Caption: GPR109A signaling in adipocytes.

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Caption: Workflow for in vivo atherosclerosis study.

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